

# In-depth Technical Guide to 6-Chloro-N,N-dimethylpyridin-3-amine

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## Compound of Interest

**Compound Name:** 6-Chloro-N,N-dimethylpyridin-3-amine

**Cat. No.:** B183382

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, synthesis, and physicochemical properties of **6-Chloro-N,N-dimethylpyridin-3-amine** (CAS No. 41288-91-9), a key building block in medicinal chemistry and agrochemical research.

## Commercial Availability

**6-Chloro-N,N-dimethylpyridin-3-amine** is readily available from a range of chemical suppliers. The typical purity offered is  $\geq 95\%$ , with some suppliers providing higher purity grades. The compound is generally available in quantities ranging from milligrams to kilograms. Below is a summary of representative commercial sources and their offerings.

Supplier	Purity	Available Quantities
BLDpharm	$\geq 97\%$ (HPLC)	1g, 5g, 25g
Anichem	$>95\%$	0.5g, 1g, 5g, 10g
ChemicalBook	-	-
PubChem	-	Aggregated from multiple suppliers

Note: Pricing and availability are subject to change. Please consult the respective supplier's website for the most current information.

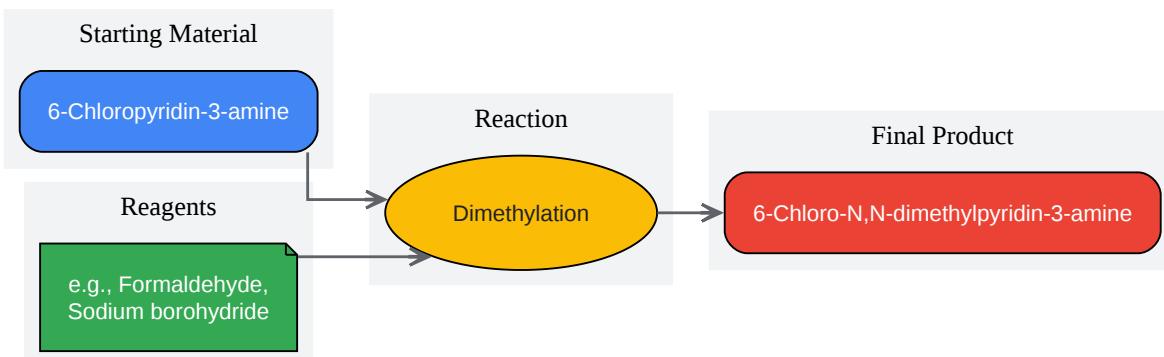
## Physicochemical Properties

A summary of the key physicochemical properties of **6-Chloro-N,N-dimethylpyridin-3-amine** is presented below.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>9</sub> ClN <sub>2</sub>
Molecular Weight	156.61 g/mol
CAS Number	41288-91-9
Appearance	Off-white to yellow solid
Melting Point	65-69 °C
Boiling Point	253.5±20.0 °C at 760 mmHg
Density	1.2±0.1 g/cm <sup>3</sup>
pKa	5.31±0.10 (Predicted)

## Synthesis

While specific, detailed experimental protocols for the synthesis of **6-Chloro-N,N-dimethylpyridin-3-amine** are not widely published in peer-reviewed journals, its synthesis can be logically derived from established methods for analogous compounds. A plausible synthetic route involves the direct dimethylation of the corresponding primary amine, 6-chloropyridin-3-amine.



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Caption: Plausible synthetic workflow for **6-Chloro-N,N-dimethylpyridin-3-amine**.

Hypothetical Experimental Protocol (based on reductive amination):

- Reaction Setup: To a solution of 6-chloropyridin-3-amine (1.0 eq.) in a suitable solvent (e.g., methanol or acetonitrile) in a round-bottom flask, add aqueous formaldehyde (2.2 eq.).
- Reduction: Cool the mixture in an ice bath and add sodium borohydride (1.5 eq.) portion-wise, maintaining the temperature below 20 °C.
- Reaction Monitoring: Stir the reaction mixture at room temperature for 2-4 hours. Monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Work-up: Once the reaction is complete, quench the reaction by the slow addition of water. Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to afford the desired **6-Chloro-N,N-dimethylpyridin-3-amine**.

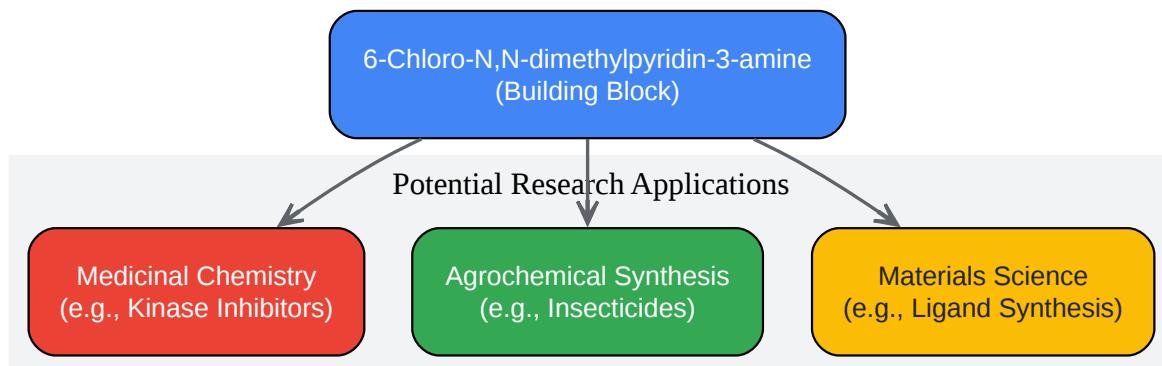
## Analytical Data

While publicly available spectra are limited, suppliers like BLDpharm indicate the availability of analytical data such as  $^1\text{H}$  NMR, HPLC, and LC-MS upon request.<sup>[1]</sup> Researchers are advised to request a certificate of analysis (CoA) from the supplier to verify the identity and purity of the purchased compound.

## Biological and Research Applications

**6-Chloro-N,N-dimethylpyridin-3-amine** belongs to the class of substituted aminopyridines, which are prevalent scaffolds in drug discovery and agrochemical development. The presence of the chlorine atom at the 6-position and the dimethylamino group at the 3-position provides two key points for further chemical modification, making it a versatile building block for creating libraries of compounds.

Derivatives of chloropyridines are known to exhibit a wide range of biological activities, including as kinase inhibitors and insecticides.<sup>[2]</sup> **6-Chloro-N,N-dimethylpyridin-3-amine** can serve as a crucial intermediate in the synthesis of more complex molecules for screening in various biological assays.



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Caption: Potential research applications of **6-Chloro-N,N-dimethylpyridin-3-amine**.

## Safety and Handling

Based on available Safety Data Sheets (SDS), **6-Chloro-N,N-dimethylpyridin-3-amine** should be handled with care in a well-ventilated area.<sup>[3]</sup> Standard personal protective equipment

(PPE), including safety goggles, gloves, and a lab coat, should be worn. Avoid inhalation of dust and contact with skin and eyes. In case of contact, rinse immediately with plenty of water. For detailed safety information, consult the SDS provided by the supplier.

**Disclaimer:** This document is intended for informational purposes only and does not constitute a recommendation or endorsement of any specific supplier or experimental protocol. Researchers should always conduct their own risk assessments and adhere to safe laboratory practices.

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## References

- 1. 41288-91-9|6-Chloro-N,N-dimethylpyridin-3-amine|BLD Pharm [bldpharm.com]
- 2. benchchem.com [benchchem.com]
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